

Application Notes and Protocols: 5,5-Dimethylnonane as a High-Octane Biofuel Additive

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Compound of Interest

Compound Name: 5,5-Dimethylnonane

CAS No.: 6414-96-6

Cat. No.: B14734578

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential of **5,5-dimethylnonane** as a high-octane biofuel additive. This document includes its physicochemical properties, a detailed synthesis protocol, and standardized methods for evaluating its performance in engine applications.

Introduction

The quest for sustainable and high-performance transportation fuels has led to significant research into biofuel additives that can enhance combustion efficiency and reduce emissions. Highly branched alkanes are of particular interest due to their high octane ratings, which are a measure of a fuel's ability to resist knocking or premature detonation in an internal combustion engine. **5,5-Dimethylnonane**, a C11 alkane with a quaternary carbon center, presents a promising structure for a high-octane biofuel additive. Its compact, branched structure is predicted to have a high Research Octane Number (RON) and Motor Octane Number (MON),

making it a candidate for improving the performance of biofuels such as ethanol and biodiesel blends.

Physicochemical Properties and Predicted Octane Rating

While extensive experimental data for **5,5-dimethylnonane** is not readily available in the public domain, its properties can be estimated based on its chemical structure and data from similar branched alkanes.

Property	Value	Source/Method
Molecular Formula	C ₁₁ H ₂₄	PubChem
Molecular Weight	156.31 g/mol	PubChem
CAS Number	6414-96-6	PubChem
Boiling Point	177 °C	ChemicalBook
Density	0.7428 g/cm ³	ChemicalBook
Predicted Research Octane Number (RON)	~95 - 105	Estimation based on structure-activity relationships
Predicted Motor Octane Number (MON)	~90 - 100	Estimation based on structure-activity relationships

Note: The RON and MON values are estimations derived from the general principle that increased branching and centrality of branching in alkanes lead to higher octane numbers. Experimental verification is required for precise values.

Synthesis Protocol: Two-Step Synthesis of 5,5-Dimethylnonane via Grignard Reaction

This protocol details a two-step method for the synthesis of **5,5-dimethylnonane**, involving the formation of a tertiary alcohol via a Grignard reaction, followed by its reduction to the corresponding alkane.

Step 1: Synthesis of 5-methyl-5-nonanol

Reaction: Butylmagnesium bromide + 2-Hexanone → 5-methyl-5-nonanol

Materials:

- Magnesium turnings
- 1-Bromobutane
- Anhydrous diethyl ether
- 2-Hexanone
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Iodine crystal (as initiator)

Procedure:

- Grignard Reagent Preparation:
 - Set up a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet.
 - Add magnesium turnings and a small crystal of iodine to the flask.
 - In the dropping funnel, place a solution of 1-bromobutane in anhydrous diethyl ether.
 - Add a small amount of the 1-bromobutane solution to the magnesium. The reaction is initiated when the iodine color disappears and gentle refluxing begins.
 - Slowly add the remaining 1-bromobutane solution to maintain a steady reflux.
 - After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent (butylmagnesium bromide).

- Reaction with Ketone:
 - Cool the Grignard reagent solution to 0°C using an ice bath.
 - Slowly add a solution of 2-hexanone in anhydrous diethyl ether from the dropping funnel.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1 hour.
- Work-up and Purification:
 - Carefully pour the reaction mixture over a mixture of crushed ice and saturated aqueous ammonium chloride solution to quench the reaction.
 - Separate the ether layer and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure to obtain crude 5-methyl-5-nonanol.
 - Purify the tertiary alcohol by vacuum distillation.

Step 2: Reduction of 5-methyl-5-nonanol to 5,5-Dimethylnonane

Reaction: 5-methyl-5-nonanol → **5,5-Dimethylnonane**

Materials:

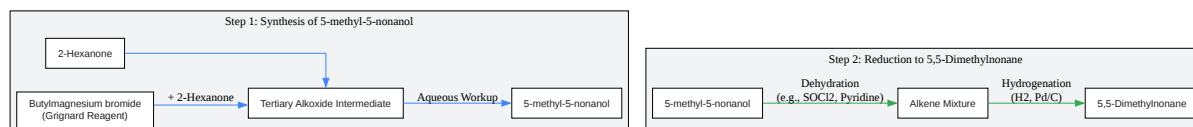
- 5-methyl-5-nonanol
- Thionyl chloride
- Pyridine
- Hydrogen gas
- 10% Palladium on carbon (Pd/C) catalyst

- Methanol or Ethanol

Procedure:

- Dehydration to Alkene:
 - In a round-bottom flask, dissolve the purified 5-methyl-5-nonanol in pyridine and cool to 0°C.
 - Slowly add thionyl chloride to the solution.
 - Allow the mixture to stir at room temperature overnight.
 - Pour the reaction mixture into a separatory funnel containing ice water and extract with diethyl ether.
 - Wash the organic layer with dilute hydrochloric acid, followed by saturated sodium bicarbonate solution, and finally with brine.
 - Dry the organic layer over anhydrous sodium sulfate and remove the solvent to yield the alkene mixture (isomers of 5-methyl-4-nonene and 5-methyl-5-nonene).
- Hydrogenation to Alkane:
 - Dissolve the alkene mixture in methanol or ethanol in a hydrogenation flask.
 - Carefully add a catalytic amount of 10% Pd/C.
 - Connect the flask to a hydrogenation apparatus and purge with hydrogen gas.
 - Stir the reaction mixture under a hydrogen atmosphere (typically 1-3 atm) until the reaction is complete (monitored by TLC or GC).
 - Filter the reaction mixture through a pad of Celite to remove the catalyst.
 - Remove the solvent under reduced pressure to yield the final product, **5,5-dimethylnonane**.

- Purify by distillation if necessary.



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Caption: Synthetic pathway for **5,5-Dimethylnonane**.

Experimental Protocols for Performance Evaluation

The following protocols are standard methods for evaluating the performance of biofuel additives in a test engine.

Protocol 1: Octane Number Determination

Objective: To experimentally determine the Research Octane Number (RON) and Motor Octane Number (MON) of **5,5-dimethylnonane**.

Apparatus: Cooperative Fuel Research (CFR) engine.

Procedure:

- RON (ASTM D2699):
 - Calibrate the CFR engine using primary reference fuels (blends of iso-octane and n-heptane).
 - Operate the engine under the standard "Research" conditions (600 rpm, controlled intake air temperature).

- Introduce a blend of a base fuel (e.g., gasoline) with a known percentage of **5,5-dimethylnonane**.
- Adjust the compression ratio until a standard level of knock is detected.
- Compare the knock intensity with that of primary reference fuels to determine the RON of the blend.
- Calculate the blending octane value of **5,5-dimethylnonane**.
- MON (ASTM D2700):
 - Follow a similar procedure to the RON test, but operate the CFR engine under the more severe "Motor" conditions (900 rpm, higher intake air and mixture temperatures).

Protocol 2: Engine Performance and Emissions Testing

Objective: To evaluate the effect of **5,5-dimethylnonane** as a biofuel additive on engine performance and exhaust emissions.

Apparatus: Single-cylinder, direct-injection diesel or spark-ignition engine test bed, dynamometer, fuel flow meter, and exhaust gas analyzer.

Procedure:

- Fuel Blending:
 - Prepare various blends of a base biofuel (e.g., B20 biodiesel, E10 ethanol) with different concentrations of **5,5-dimethylnonane** (e.g., 2%, 5%, 10% by volume).
- Engine Operation:
 - Warm up the engine to a stable operating temperature using the base fuel.
 - Operate the engine at a constant speed (e.g., 1500 rpm) and vary the load (e.g., 25%, 50%, 75%, 100% of full load) using the dynamometer.
 - For each load condition, record the following parameters:

- Performance: Torque, power output, and fuel consumption rate.
- Emissions: Concentrations of NO_x, CO, unburned hydrocarbons (HC), and particulate matter (PM) in the exhaust gas using the analyzer.
- Data Analysis:
 - Calculate the following performance metrics for each fuel blend and load condition:
 - Brake Thermal Efficiency (BTE): The ratio of the brake power output to the rate of energy input from the fuel.
 - Brake Specific Fuel Consumption (BSFC): The fuel consumption rate per unit of brake power output.
 - Compare the performance and emission characteristics of the additive blends with the baseline biofuel.

Data Presentation: Engine Performance and Emissions

The following tables provide a template for presenting the quantitative data obtained from engine testing.

Table 1: Engine Performance Metrics

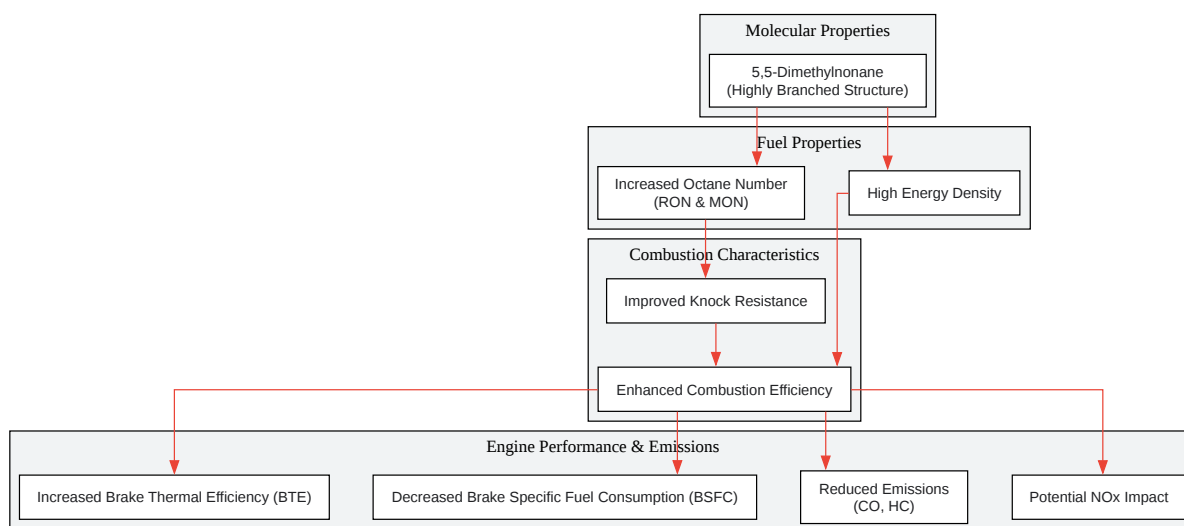
Fuel Blend	Engine Load (%)	Brake Power (kW)	BSFC (g/kWh)	BTE (%)
Base Biofuel	25			
50				
75				
100				
Base + 2% 5,5-DMN	25			
50				
75				
100				
Base + 5% 5,5-DMN	25			
50				
75				
100				
Base + 10% 5,5-DMN	25			
50				
75				
100				

Table 2: Exhaust Emission Characteristics

Fuel Blend	Engine Load (%)	NOx (ppm)	CO (% vol)	HC (ppm)	PM (g/kWh)
Base Biofuel	25				
50					
75					
100					
Base + 2% 5,5-DMN	25				
50					
75					
100					
Base + 5% 5,5-DMN	25				
50					
75					
100					
Base + 10% 5,5-DMN	25				
50					
75					
100					

Logical Workflow and Signaling Pathways

In the context of fuel science, the "signaling pathway" can be conceptualized as a logical workflow from the molecular properties of the additive to its macroscopic effects on engine performance.



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Caption: Logical workflow of **5,5-Dimethylnonane**'s impact.

Conclusion

5,5-Dimethylnonane exhibits significant potential as a high-octane biofuel additive due to its highly branched molecular structure. The provided synthesis and experimental protocols offer a framework for its preparation and comprehensive evaluation. Further research is necessary to obtain precise experimental data on its octane rating and its effects on engine performance and

emissions when blended with various biofuels. This will enable a complete assessment of its viability as a next-generation fuel additive.

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